Propyl Lactate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name:	*Propyl lactate*
CAS No.:	*616-09-1*
Cat. No.:	*B1294576*

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Introduction

Propyl lactate, a lactate ester, is gaining increasing attention within the pharmaceutical and chemical industries due to its favorable safety profile, biodegradability, and versatile solvent properties. This technical guide provides an in-depth overview of **propyl lactate**, focusing on its chemical identity, physicochemical properties, synthesis, analytical methods, and applications in drug development, with a particular emphasis on its role as a green solvent.

Chemical Identity

CAS Number: 616-09-1[1]

Synonyms: **Propyl lactate** has numerous synonyms, reflecting its chemical structure and common usage. These include:

- n-**Propyl lactate**[1]

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- Propanoic acid, 2-hydroxy-, propyl ester[1]
- Lactic acid, propyl ester[2]
- (±)-n-**Propyl lactate**[2]
- 2-Hydroxypropanoic acid propyl ester[2]
- Propyl 2-hydroxypropanoate[1]
- Purasolv NPL[2]
- Lactic Acid n-Propyl Ester[1]

Physicochemical Properties

Propyl lactate is a colorless, transparent liquid with a slightly sweet taste.[3] It is characterized by its miscibility with water and various organic solvents.[2][3] A summary of its key quantitative properties is presented in the table below.

Property	Value	Reference(s)
Molecular Formula	C6H12O3	[1]
Molecular Weight	132.16 g/mol	[1]
Boiling Point	169 °C	[4]
Melting Point	1 °C	[2]
Density	1.0035 g/cm³	[2]
Flash Point	68 °C	[4]
Refractive Index	1.42	[4]
Water Solubility	Completely miscible	[4]

Synthesis and Manufacturing

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Propyl lactate is primarily synthesized through the esterification of lactic acid with propanol. This reaction is typically catalyzed by an acid.

Experimental Protocol: Fischer Esterification of Lactic Acid with Propanol

This protocol is a representative method for the synthesis of **propyl lactate** based on the principles of Fischer esterification.

Materials:

- Lactic acid (88-92% aqueous solution)
- n-Propanol
- Concentrated sulfuric acid (catalyst)
- Benzene (for azeotropic removal of water)
- Anhydrous sodium acetate (for neutralization)
- Dean-Stark apparatus
- Reflux condenser
- Distillation apparatus

Procedure:

- In a round-bottomed flask equipped with a Dean-Stark apparatus and reflux condenser, combine lactic acid, n-propanol in a molar excess, a small amount of benzene, and a catalytic amount of concentrated sulfuric acid.
- Heat the mixture to reflux. The water produced during the esterification will be collected in the Dean-Stark trap as an azeotrope with benzene.
- Continuously remove the lower aqueous layer from the trap to drive the reaction to completion.

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- Monitor the reaction progress by observing the cessation of water formation.
- Once the reaction is complete, cool the mixture to room temperature.
- Neutralize the acidic catalyst by adding anhydrous sodium acetate and stirring.
- Set up the apparatus for fractional distillation.
- Distill off the excess n-propanol and benzene.
- Purify the remaining crude **propyl lactate** by vacuum distillation to obtain the final product.

Applications in Drug Development

Propyl lactate's low toxicity and excellent solvency make it a promising excipient in pharmaceutical formulations.[2] It is particularly explored as a green solvent, offering a more environmentally friendly alternative to traditional organic solvents.

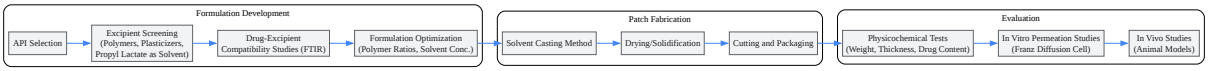
Solvent for Drug Delivery Systems

Propyl lactate is being investigated as a solvent in various drug delivery systems, including oral, topical, and transdermal formulations. Its ability to dissolve a wide range of active pharmaceutical ingredients (APIs), including poorly water-soluble drugs, makes it a valuable tool for enhancing drug solubility and bioavailability.[2]

Role in Transdermal Drug Delivery

In the formulation of transdermal drug delivery systems (TDDS), solvents are crucial for dissolving the drug and enhancing its permeation through the skin. **Propyl lactate** can act as a solvent and a potential penetration enhancer. The general workflow for developing a matrix-type transdermal patch is outlined below.

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Workflow for Transdermal Patch Formulation.

Analytical Methods

The purity and concentration of **propyl lactate** can be determined using standard analytical techniques, primarily gas chromatography (GC).

Experimental Protocol: Gas Chromatography (GC) Analysis of **Propyl Lactate**

Instrumentation:

- Gas chromatograph equipped with a Flame Ionization Detector (FID).
- Capillary column suitable for polar compounds (e.g., DB-17MS or equivalent).

Reagents:

- High-purity helium or nitrogen as the carrier gas.
- High-purity hydrogen and air for the FID.
- **Propyl lactate** standard of known purity.
- Suitable solvent for sample dilution (e.g., acetone or methylene chloride).

GC Conditions (Typical):

- Injector Temperature: 250 °C

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- Detector Temperature: 275 °C
- Oven Temperature Program:
  - Initial temperature: 120 °C, hold for 1 minute.
  - Ramp: 15 °C/min to 290 °C.
  - Hold at 290 °C for 10 minutes.
- Carrier Gas Flow Rate: 1 mL/min.
- Injection Volume: 1 µL.

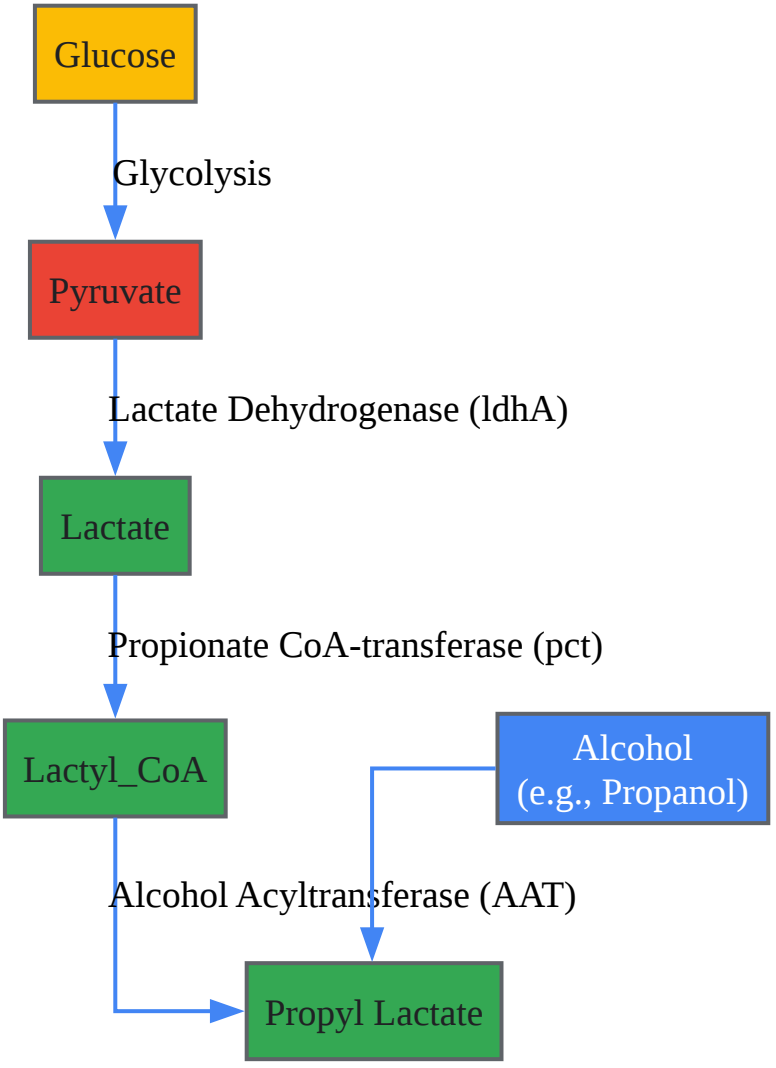
Procedure:

- Standard Preparation: Prepare a series of standard solutions of **propyl lactate** in the chosen solvent at different concentrations to create a calibration curve.
- Sample Preparation: Dilute the sample containing **propyl lactate** with the solvent to a concentration that falls within the range of the calibration standards.
- Analysis: Inject the standard solutions and the sample solution into the GC.
- Quantification: Identify the **propyl lactate** peak in the chromatogram based on its retention time. Calculate the concentration of **propyl lactate** in the sample by comparing its peak area to the calibration curve.

Metabolic Pathway

While **propyl lactate** is primarily used as an excipient, understanding its potential metabolic fate is important. Esters are generally hydrolyzed in the body by esterases to their corresponding acid and alcohol. Therefore, it is anticipated that **propyl lactate** would be hydrolyzed to lactic acid and n-propanol, both of which are endogenous or readily metabolized substances. A more novel approach to producing lactate esters is through microbial biosynthesis, which involves engineering metabolic pathways in microorganisms like E. coli.

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Microbial Biosynthesis Pathway for Lactate Esters.

Toxicology and Safety

Lactate esters, including **propyl lactate**, are generally considered to have low toxicity.[2] This is a key advantage for their use in pharmaceutical and consumer products.

Acute Toxicity:

- Lactate esters generally have an oral LD50 greater than 2000 mg/kg.[5]
- The inhalation LC50 is typically above 5000 mg/m³.[5]

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Irritation:

- **Propyl lactate** may be a potential eye and skin irritant.[5]
- It is not generally considered to be a skin sensitizer.[5]

Systemic Toxicity:

- Lactate esters do not appear to cause systemic toxicity, except at very high concentrations.[5]

GHS Hazard Statements:

- Some classifications indicate potential for causing serious eye damage (H318) and respiratory irritation (H335).[1]

Overall, with appropriate handling and at the concentrations typically used in formulations, **propyl lactate** is considered to have a favorable safety profile.

Conclusion

Propyl lactate is a versatile and promising chemical for the pharmaceutical industry. Its properties as a biodegradable, low-toxicity solvent make it an attractive alternative to conventional solvents, aligning with the principles of green chemistry. For researchers and drug development professionals, **propyl lactate** offers a valuable tool for formulating a wide range of products, particularly for enhancing the delivery of poorly soluble drugs. Further research into its applications and a deeper understanding of its interactions within complex formulations will continue to expand its utility in the development of safe and effective medicines.

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